

Navigating the Safe Disposal of Ro 31-8472: A Procedural Guide

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Compound of Interest

Compound Name: Ro 31-8472

Cat. No.: B1679483

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **Ro 31-8472**, an angiotensin-converting enzyme (ACE) inhibitor. In the absence of a specific Safety Data Sheet (SDS) for **Ro 31-8472**, this guidance is informed by the disposal procedures for its parent compound, Cilazapril, and general best practices for the disposal of laboratory research chemicals.

Core Safety and Handling Protocols

Before initiating any disposal procedures, it is crucial to adhere to standard laboratory safety protocols. This includes wearing appropriate Personal Protective Equipment (PPE), such as safety goggles, gloves, and a lab coat. All handling of **Ro 31-8472** should be performed in a well-ventilated area, preferably within a fume hood, to minimize the risk of inhalation.

Step-by-Step Disposal Procedure

The recommended disposal method for **Ro 31-8472** involves treating it as a hazardous chemical waste, managed through a licensed professional disposal service. This approach ensures compliance with local, state, and federal regulations.

- Waste Identification and Segregation:

- Clearly label a dedicated and appropriate waste container with "Hazardous Waste," the chemical name "**Ro 31-8472**," and any known hazard symbols.
- Do not mix **Ro 31-8472** with other waste streams, particularly incompatible chemicals.
- Containerization:
 - Use a chemically resistant, sealable container for collecting **Ro 31-8472** waste.
 - Ensure the container is in good condition and will not leak.
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area within the laboratory.
 - Keep the storage area away from sources of ignition and incompatible materials.
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and disposal.[\[1\]](#)[\[2\]](#)
 - Provide the disposal company with all available information on the compound, including its identity and any known hazards.
- Documentation:
 - Maintain a record of the amount of **Ro 31-8472** waste generated and the date of its transfer to the disposal facility.

Note: In-laboratory treatment methods, such as neutralization, are not recommended for complex organic compounds like **Ro 31-8472**. Similarly, disposal via the sanitary sewer or regular trash is not an appropriate method for research-grade chemicals.[\[3\]](#)

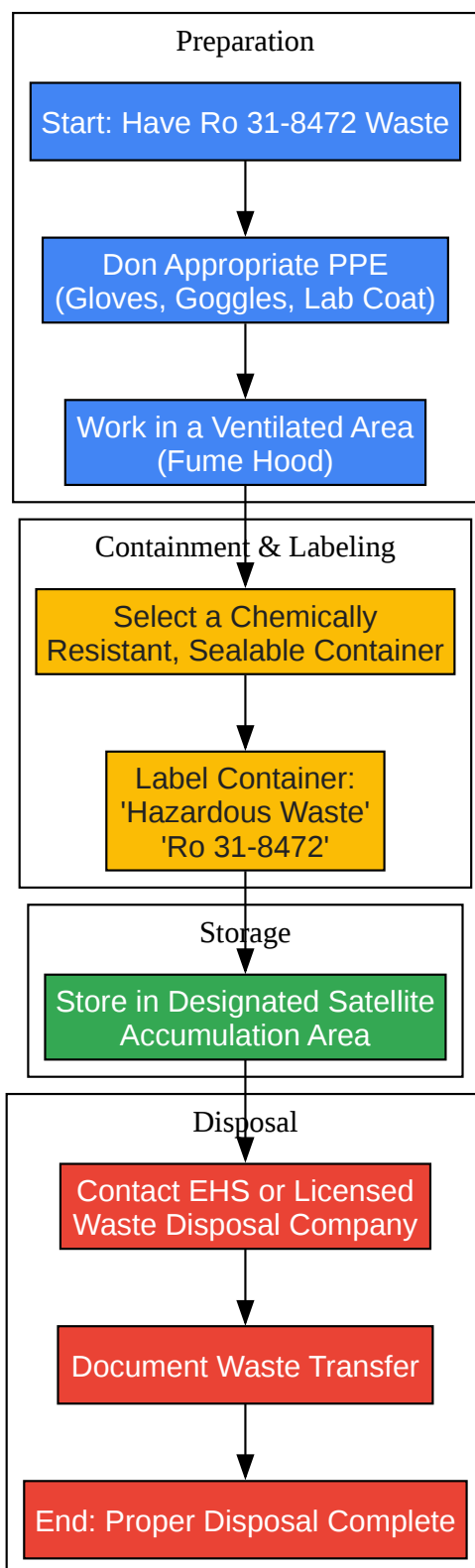
Quantitative Data Summary

While specific quantitative data for **Ro 31-8472** is not readily available in the public domain, the following table summarizes key information for the closely related compound, Cilazapril, which can serve as a useful reference.

Property	Value (for Cilazapril)	Source
CAS Number	88768-40-5	[4]
Molecular Formula	C22H31N3O5	N/A
Molecular Weight	417.5 g/mol	N/A
Hazard Statements	H302 (Harmful if swallowed), H361 (Suspected of damaging fertility or the unborn child), H410 (Very toxic to aquatic life with long lasting effects)	[5][6]
Precautionary Statements	P203, P280, P318, P405, P501	[5]

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **Ro 31-8472** is illustrated in the diagram below. This visual guide outlines the decision-making process and the necessary steps to ensure safe and compliant disposal.



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